

# 3-Morpholinopropanoic acid chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Morpholinopropanoic acid**

Cat. No.: **B171637**

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## 3-Morpholinopropanoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Morpholinopropanoic acid**, also known as N-(2-Carboxyethyl)morpholine, is a heterocyclic compound incorporating a morpholine ring and a propanoic acid tail. The presence of both a tertiary amine (the morpholine nitrogen) and a carboxylic acid group gives this molecule amphoteric properties and makes it a versatile building block in organic synthesis and medicinal chemistry. The morpholine moiety is a recognized pharmacophore that can impart desirable physicochemical properties to a molecule, such as improved aqueous solubility and metabolic stability.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known chemical properties of **3-Morpholinopropanoic acid**, details experimental protocols for its characterization, and explores its synthesis and potential biological activities.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Morpholinopropanoic acid** is presented below. This data is essential for its handling, characterization, and application in research and development.

Property	Value	Reference(s)
IUPAC Name	3-morpholin-4-ylpropanoic acid	<a href="#">[2]</a>
Synonyms	4-Morpholinepropionic acid, N-(2-Carboxyethyl)morpholine, 3-Morpholinopropionic acid	<a href="#">[2]</a>
CAS Number	4497-04-5	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	159.18 g/mol	<a href="#">[2]</a>
Appearance	White to off-white solid	<a href="#">[3]</a>
Melting Point	74-76 °C	<a href="#">[3]</a>
Boiling Point	174-176 °C at 2 Torr	<a href="#">[3]</a>
pKa	3.74 ± 0.10 (Predicted)	<a href="#">[3]</a>
Storage	Sealed in dry, room temperature	<a href="#">[4]</a>

## Experimental Protocols

Detailed and standardized experimental protocols are crucial for the accurate determination of the chemical properties of **3-Morpholinopropionic acid**.

### Melting Point Determination

The melting point is a fundamental physical property that provides an indication of the purity of a crystalline solid.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline **3-Morpholinopropionic acid** is placed in a capillary tube, which is then sealed at one end.
- Apparatus: A calibrated melting point apparatus is used.

- Procedure:
  - The capillary tube containing the sample is placed in the heating block of the apparatus.
  - The sample is heated at a controlled rate.
  - The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point of the substance.
- Purity Assessment: A sharp melting point range (typically 1-2°C) is indicative of a pure compound. A broad melting point range suggests the presence of impurities.

## pKa Determination

The pKa value is the negative logarithm of the acid dissociation constant (Ka) and is a measure of the strength of an acid. For **3-Morpholinopropanoic acid**, which has both a carboxylic acid and a tertiary amine, two pKa values are expected.

### Methodology: Potentiometric Titration

- Solution Preparation: A solution of **3-Morpholinopropanoic acid** of known concentration is prepared in deionized water.
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is continuously monitored using a calibrated pH meter.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value(s) can be determined from the half-equivalence point(s) on the curve.

## Solubility Determination

Solubility is a key parameter in drug development, influencing absorption and bioavailability.

### Methodology: Qualitative Solubility Testing

- Solvent Selection: A range of solvents with varying polarities should be used, including water, ethanol, diethyl ether, 5% aqueous HCl, and 5% aqueous NaOH.

- Procedure:
  - A small, accurately weighed amount of **3-Morpholinopropanoic acid** is added to a test tube containing a known volume of the solvent.
  - The mixture is agitated vigorously.
  - The solubility is observed and can be categorized as soluble, partially soluble, or insoluble.
- pH-Dependent Solubility: Due to its amphoteric nature, the solubility of **3-Morpholinopropanoic acid** is expected to be pH-dependent.<sup>[5]</sup> It should be more soluble in acidic and basic solutions compared to neutral water due to the formation of charged species. Carboxylic acids, in general, are highly soluble in polar solvents like water and ethanol.<sup>[6]</sup> The presence of water can also enhance the solubility of carboxylic acids in organic solvents.<sup>[7][8]</sup>

## Synthesis and Reactivity

Understanding the synthesis and reactivity of **3-Morpholinopropanoic acid** is fundamental for its application as a chemical intermediate.

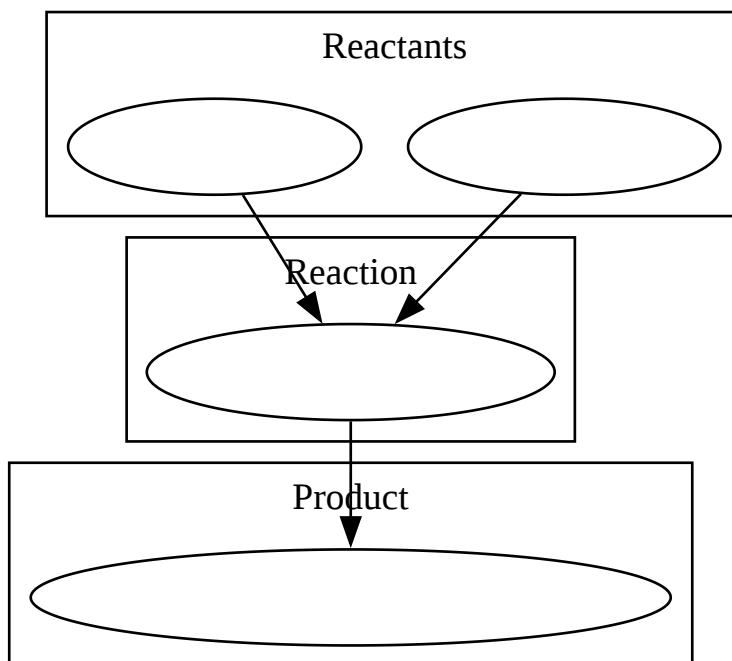
## Synthesis

A common method for the synthesis of **3-Morpholinopropanoic acid** involves the hydrolysis of its corresponding ester, methyl 3-morpholinopropionate.<sup>[3]</sup>

Reaction Scheme:

Methyl 3-morpholinopropionate is treated with a base, such as potassium hydroxide, in a suitable solvent like ethanol. The mixture is heated to drive the reaction to completion. Subsequent acidification with a strong acid, such as hydrochloric acid, protonates the carboxylate to yield **3-Morpholinopropanoic acid**.<sup>[3]</sup>

Another potential synthetic route is the Michael addition of morpholine to acrylic acid.



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## Reactivity

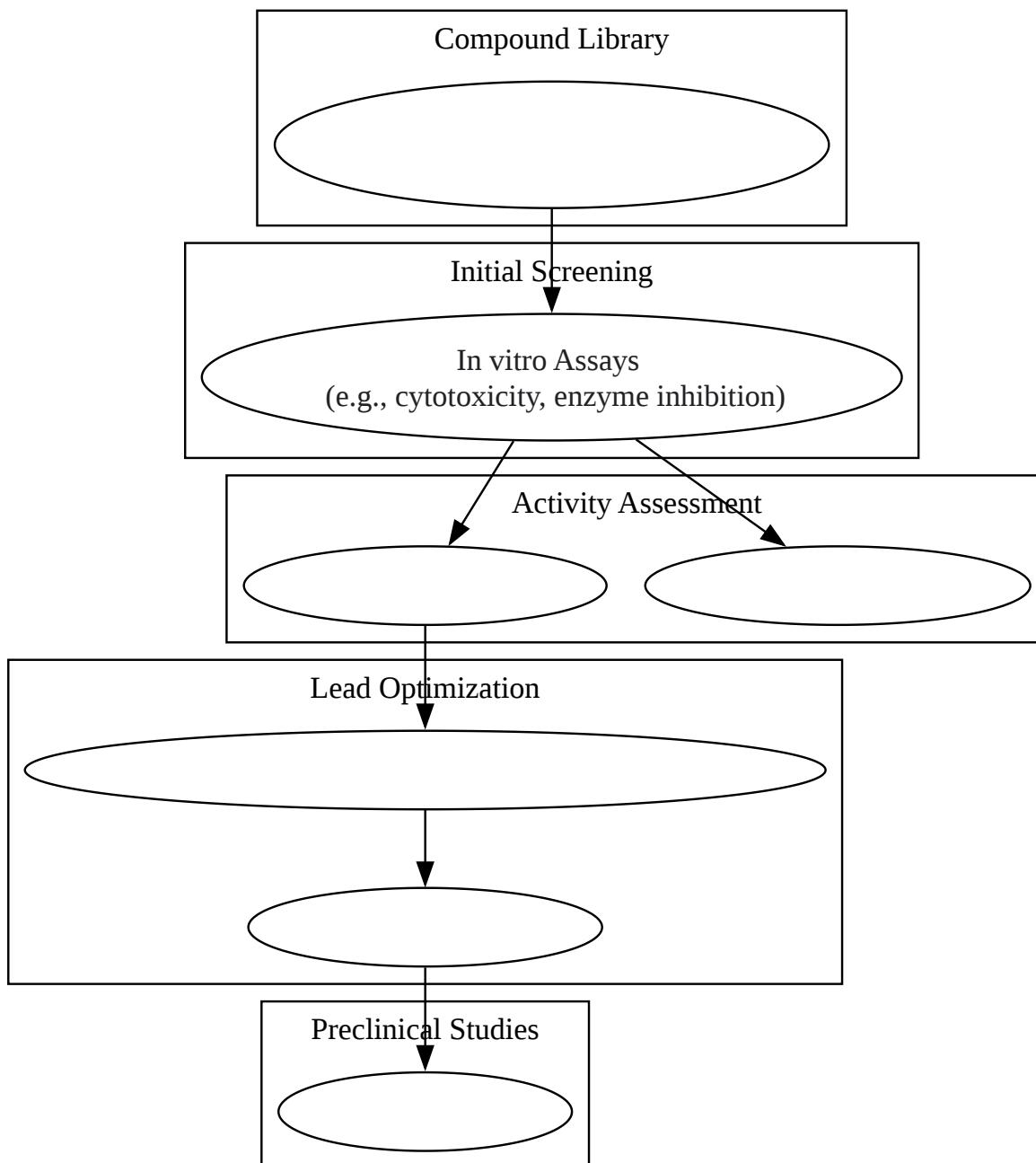
The reactivity of **3-Morpholinopropanoic acid** is dictated by its two functional groups:

- Carboxylic Acid: This group can undergo typical reactions of carboxylic acids, such as esterification, amidation, and reduction to the corresponding alcohol.
- Tertiary Amine (Morpholine): The nitrogen atom is basic and can be protonated to form a quaternary ammonium salt. It can also act as a nucleophile in various reactions. As a bifunctional molecule, it can participate in polymerization reactions.<sup>[9][10]</sup>

## Biological Activity and Screening

The morpholine scaffold is present in numerous biologically active compounds, exhibiting a wide range of pharmacological activities including anticancer, antimicrobial, and anti-inflammatory properties.<sup>[1][11][12][13][14][15][16][17][18][19][20][21][22]</sup> Therefore, **3-Morpholinopropanoic acid** and its derivatives are promising candidates for drug discovery programs.

A general workflow for screening the biological activity of **3-Morpholinopropanoic acid** and its derivatives is outlined below.



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## Safety and Handling

**3-Morpholinopropanoic acid** is classified as a hazardous substance.

- Hazards: It is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.[\[2\]](#)
- Precautions: Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.
- Storage: The compound should be stored in a tightly sealed container in a dry, well-ventilated place at room temperature.[\[4\]](#) It is also noted to be air and moisture sensitive.

## Conclusion

**3-Morpholinopropanoic acid** is a valuable bifunctional molecule with significant potential in synthetic and medicinal chemistry. Its well-defined chemical and physical properties, coupled with the established biological activities of morpholine-containing compounds, make it an attractive scaffold for the development of novel therapeutics. This technical guide provides a solid foundation for researchers and drug development professionals working with this promising compound.

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